

A Technical Guide to the Physical Characteristics of 2-Aminobenzaldehyde Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **2-aminobenzaldehyde** powder. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document details its physical properties, outlines standard experimental protocols for their determination, and visualizes a key synthetic pathway.

Core Physical Properties

2-Aminobenzaldehyde, also known as anthranilaldehyde or 2-formylaniline, is an organic compound featuring both an amino and an aldehyde functional group attached to a benzene ring.^[1] These groups grant it significant reactivity, making it a versatile precursor in the synthesis of various molecules, including pharmaceuticals and dyes.^{[1][2]} The compound is noted for its presence in the fragrant scents of many flowers.^{[3][4]} However, it is also unstable and can polymerize rapidly at room temperature.^{[3][5]}

The physical properties of **2-aminobenzaldehyde** are summarized in the table below. It is important to note that some values are estimates and may vary depending on the purity of the sample and the measurement conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NO	[1][3]
Molecular Weight	121.14 g/mol	[1][3]
Appearance	White to yellow, pale yellow, or yellow-green crystalline solid/powder.[1][2][3][6]	[1][2][3][6]
Melting Point	32–34 °C, 38 °C, 37-39 °C	[3][6][7][8]
Boiling Point	~225.84 °C (estimate); 80-85 °C @ 0.27-2 mmHg	[3][8][9]
Density	~1.1344 g/cm ³ (estimate); 1.171 g/cm ³	[3][10]
Flash Point	113 °C (closed cup)	[3][11]
Solubility	Good solubility in water; soluble in ethanol, ether, chloroform, and benzene.[1][6][9]	[1][6][9]
Storage Temperature	-20°C or 2-8°C	[3][5]

Experimental Protocols

Accurate determination of physical characteristics is crucial for confirming the identity and purity of a substance. The following sections detail standard methodologies for measuring the melting point and solubility of **2-aminobenzaldehyde** powder.

The capillary method is a standard and widely used technique for determining the melting point of a solid organic compound.[12][13]

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the solid transitions to a liquid is recorded as the melting point, which is typically a narrow range for a pure substance.[12][14]

Detailed Methodology:

- Sample Preparation:
 - Ensure the **2-aminobenzaldehyde** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[\[12\]](#)[\[14\]](#)[\[15\]](#)
 - Press the open end of a capillary tube into the powder multiple times to collect a small amount of the sample.[\[13\]](#)[\[16\]](#)
 - Tap the sealed end of the capillary tube on a hard surface, or drop it through a long glass tube, to compact the powder into a column of 2-3 mm in height at the bottom.[\[14\]](#)[\[16\]](#)
- Apparatus Setup:
 - Place the loaded capillary tube into the sample holder of a melting point apparatus (e.g., a DigiMelt or similar device).[\[14\]](#)
- Measurement:
 - If the approximate melting point is unknown, perform a rapid heating run (e.g., 10-20 °C/minute) to get a preliminary range.[\[14\]](#)[\[16\]](#)
 - Allow the apparatus to cool. Using a fresh sample, begin heating again, this time at a much slower rate (e.g., 1-2 °C/minute) starting from a temperature about 10-20 °C below the approximate melting point.[\[14\]](#)[\[16\]](#)
 - Observe the sample through the viewing lens.
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last solid crystal melts (the end of the melting range).

This protocol provides a qualitative assessment of a compound's solubility in various solvents, which can indicate its polarity and the presence of acidic or basic functional groups.[\[17\]](#)[\[18\]](#)

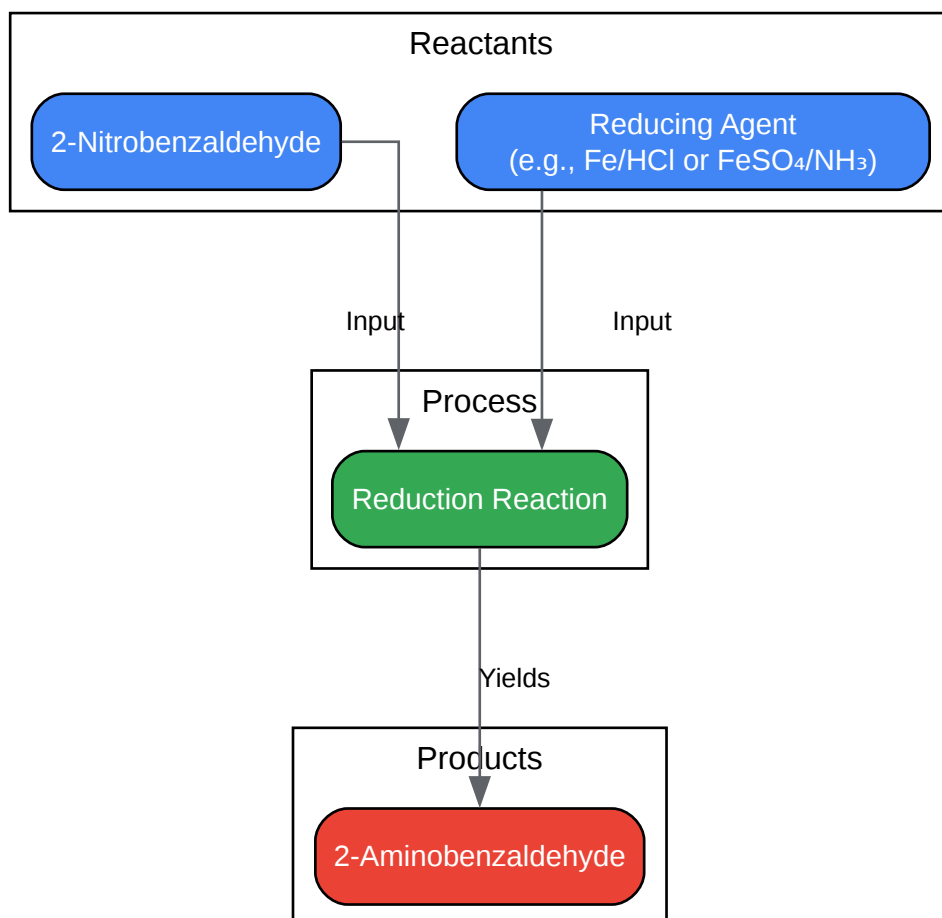
Principle: The solubility of a compound is determined by observing its dissolution in a specific volume of a solvent. The general principle "like dissolves like" applies, where polar compounds dissolve in polar solvents and non-polar compounds dissolve in non-polar solvents.[\[19\]](#)

Detailed Methodology:

- Sample and Solvent Preparation:
 - Weigh approximately 25 mg of **2-aminobenzaldehyde** powder or measure 0.05 mL if it is in a molten state.
 - Prepare test tubes containing 0.75 mL of the following solvents: water, 5% HCl solution, 5% NaOH solution, and an organic solvent like ethanol or diethyl ether.^[17]
- Procedure:
 - Add the **2-aminobenzaldehyde** sample to a test tube containing the chosen solvent.
 - Shake the test tube vigorously for 1-2 minutes.^[17]
 - Observe if the solid dissolves completely. If it does, the compound is considered soluble in that solvent.
 - Water Solubility: Begin by testing solubility in water. If the compound is water-soluble, test its pH with litmus or pH paper to check for acidic or basic properties.^[18] **2-aminobenzaldehyde** is expected to be soluble.^[6]
 - Acid/Base Solubility: For water-insoluble compounds, solubility in 5% HCl suggests a basic functional group (like an amine), while solubility in 5% NaOH suggests an acidic functional group.^[17]^[18]
 - Organic Solvent Solubility: Test solubility in organic solvents like ethanol or ether. **2-aminobenzaldehyde** is soluble in these solvents.^[1]^[9]
- Recording Results:
 - Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent tested.

Synthesis Workflow Visualization

A common and established method for synthesizing **2-aminobenzaldehyde** is through the reduction of 2-nitrobenzaldehyde.[4][6][20] This reaction pathway is a fundamental process in organic chemistry, converting a nitro group into an amino group.



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Caption: Synthesis of **2-aminobenzaldehyde** via reduction.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of 2-Aminobenzaldehyde Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207257#physical-characteristics-of-2-aminobenzaldehyde-powder]

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